

Application Notes and Protocols for 4-(*trans*-4-Butylcyclohexyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-(<i>trans</i> -4-Butylcyclohexyl)benzonitrile
Cat. No.:	B1330016

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **4-(*trans*-4-Butylcyclohexyl)benzonitrile**. The information is compiled to ensure laboratory safety and maintain the integrity of the chemical for research and development purposes.

Chemical and Physical Properties

4-(*trans*-4-Butylcyclohexyl)benzonitrile is a moderately polar, white to off-white solid compound.^[1] It is insoluble in water but soluble in common organic solvents such as toluene and dichloromethane.^[1]

Table 1: Physical and Chemical Properties of **4-(*trans*-4-Butylcyclohexyl)benzonitrile**

Property	Value
Molecular Formula	C18H25N [1]
Molar Mass	253.398 g/mol [1]
Appearance	White to off-white solid [1]
Melting Point	35 - 38 °C [1]
Boiling Point	382.3 °C at 760 mmHg [1]
Density	0.98 g/cm ³ [1]
Solubility in Water	Insoluble [1]
Solubility in Organic Solvents	Soluble in toluene, dichloromethane [1]
CAS Number	61204-00-0 [2] [3] [4] [5]

Safety and Hazard Information

This chemical is classified as toxic if swallowed, in contact with skin, or if inhaled.[\[6\]](#) It also causes skin and serious eye irritation.[\[6\]](#)

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[\[6\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)

Precautionary Statements:

- P261: Avoid breathing dust.[\[6\]](#)
- P264: Wash skin thoroughly after handling.[\[6\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[6]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[6]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[6]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the chemical's stability and ensure user safety.

Handling

- Ventilation: Use only in a well-ventilated area or in a closed system with appropriate exhaust ventilation.[6][7][9]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[3][6][7][8] Safety goggles with side-shields are recommended.[9]
- Hygiene: Wash hands and face thoroughly after handling.[6][7] Do not eat, drink, or smoke when using this product.[7]
- Spill Response: In case of a spill, wear suitable protective equipment and keep unnecessary personnel away.[6] Prevent the dispersion of dust.[6] Sweep up the spilled material and place it into a suitable, closed container for disposal.[7] Avoid release to the environment.[8]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place, away from direct sunlight.[1][6] A recommended storage temperature is below 15°C in a dark place.
- Container: Keep the container tightly closed to prevent exposure to moisture and air, which could degrade the chemical.[1][6][7][9]
- Incompatibilities: Store separately from incompatible substances, such as oxidizing agents, to avoid chemical reactions.[1][7]

- Security: For larger quantities, it is recommended to store the chemical in a locked-up area.
[\[6\]](#)[\[7\]](#)

Experimental Protocols

The following is a representative protocol for the preparation of a stock solution of **4-(trans-4-Butylcyclohexyl)benzonitrile** for experimental use.

Objective: To prepare a 10 mM stock solution in dichloromethane.

Materials:

- **4-(trans-4-Butylcyclohexyl)benzonitrile**
- Dichloromethane (HPLC grade or equivalent)
- Analytical balance
- Volumetric flask (appropriate size)
- Spatula
- Pipettes
- Personal Protective Equipment (lab coat, safety glasses, nitrile gloves)

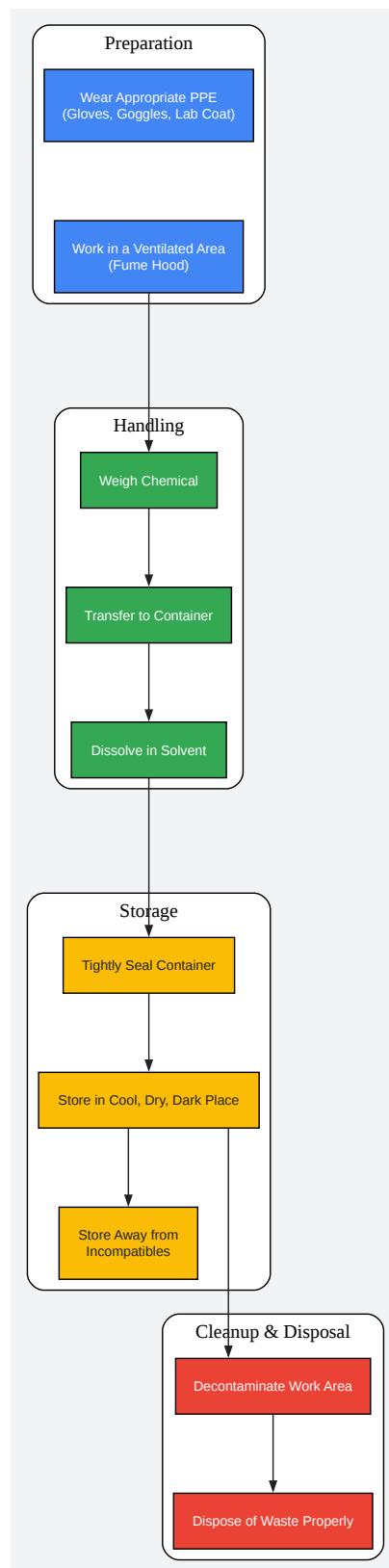
Procedure:

- Preparation: Ensure all work is performed in a certified chemical fume hood.
- Weighing: Tare a clean, dry weighing boat on the analytical balance. Carefully weigh out the required mass of **4-(trans-4-Butylcyclohexyl)benzonitrile**. For example, to prepare 10 mL of a 10 mM solution, you would need 25.34 mg.
- Dissolution: Carefully transfer the weighed solid into the volumetric flask.
- Add a small amount of dichloromethane to the weighing boat to rinse any remaining solid and transfer it to the volumetric flask.

- Add approximately half of the final volume of dichloromethane to the volumetric flask.
- Gently swirl the flask to dissolve the solid completely. A magnetic stirrer can be used for this purpose.
- Final Volume Adjustment: Once the solid is fully dissolved, add dichloromethane to the flask until the bottom of the meniscus reaches the calibration mark.
- Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a properly labeled, sealed container. Store in a cool, dark place as recommended for the solid compound.

Visualized Workflow

The following diagram illustrates the key steps for the safe handling and storage of **4-(trans-4-Butylcyclohexyl)benzonitrile**.



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Caption: Workflow for Safe Handling and Storage.

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